

A Technical Guide to the Downstream Targets of Nrf2 Activators

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Compound of Interest

Compound Name: Nrf2 activator-3

Cat. No.: B15619632

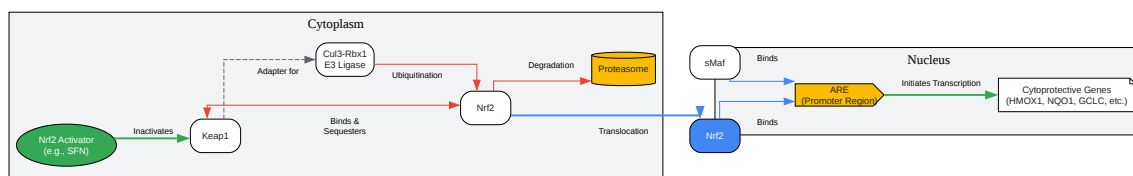
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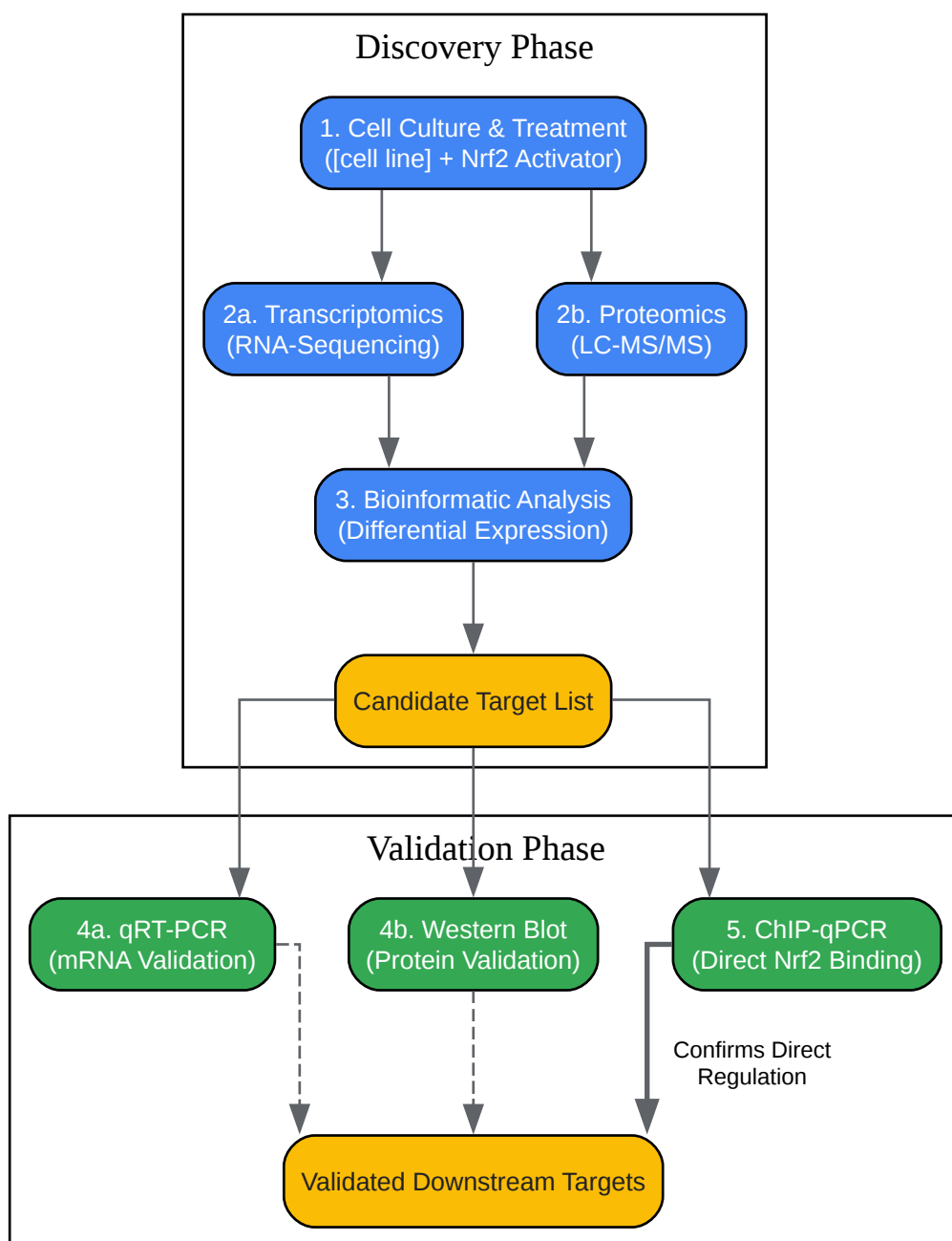
Abstract: The transcription factor Nuclear factor erythroid 2-related factor 2 (Nrf2) is a master regulator of the cellular antioxidant and cytoprotective response.^{[1][2]} Its activation by small molecule compounds is a promising therapeutic strategy for a multitude of diseases underpinned by oxidative stress and inflammation.^{[3][4][5]} This guide provides a comprehensive overview of the downstream targets modulated by Nrf2 activators, using the well-characterized isothiocyanate Sulforaphane (SFN) as a representative "**Nrf2 activator-3**." It details the canonical signaling pathway, presents quantitative data on target gene and protein expression, outlines key experimental protocols for target identification and validation, and visualizes complex relationships to aid in research and development.

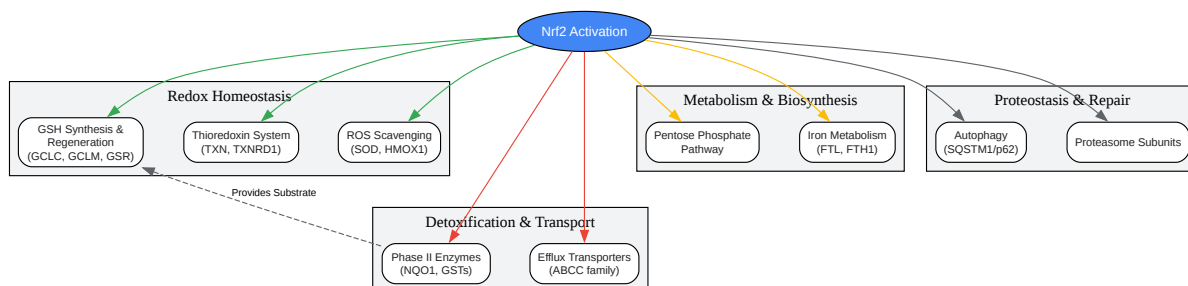
The Core Nrf2 Signaling Pathway

Under basal conditions, Nrf2 is sequestered in the cytoplasm by its primary negative regulator, Kelch-like ECH-associated protein 1 (Keap1), which facilitates its continuous ubiquitination and proteasomal degradation.^{[1][6]} Electrophilic compounds like SFN or oxidative stress modify critical cysteine residues on Keap1, disrupting the Keap1-Nrf2 interaction. This stabilizes Nrf2, allowing it to translocate to the nucleus. In the nucleus, Nrf2 heterodimerizes with small Maf proteins (sMaf) and binds to the Antioxidant Response Element (ARE), a specific DNA

sequence (5'-(A/G)TGACNNNGC(A/G)-3'), in the promoter regions of its target genes, initiating their transcription.^[7]







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